

Unveiling Antibacterial Agent 240: A Technical Guide to its Discovery and Isolation

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Compound of Interest

Compound Name: *Antibacterial agent 240*

Cat. No.: *B15567320*

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In the ongoing battle against antimicrobial resistance, the discovery of novel antibacterial agents is paramount. This technical guide provides an in-depth overview of the discovery and isolation of a promising synthetic compound, designated as **Antibacterial Agent 240** (also known as compound 62-7c). This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on the compound's origins, chemical identity, and the foundational experimental data that underscores its potential.

Introduction

Antibacterial Agent 240 emerges from the class of 3-hydroxy-1,5-dihydro-2H-pyrrol-2-one derivatives, a scaffold that has been identified as a promising source of novel therapeutics against multi-drug resistant (MDR) pathogens. Specifically, this agent has demonstrated notable activity against methicillin-resistant *Staphylococcus aureus* (MRSA), a significant threat in both hospital and community settings.

Chemical Identity:

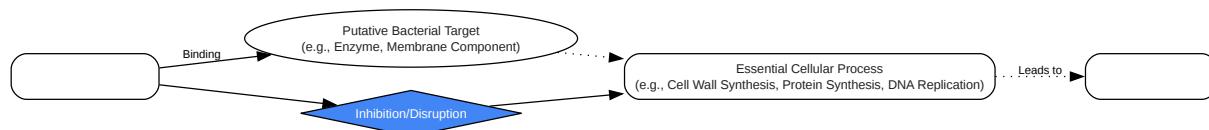
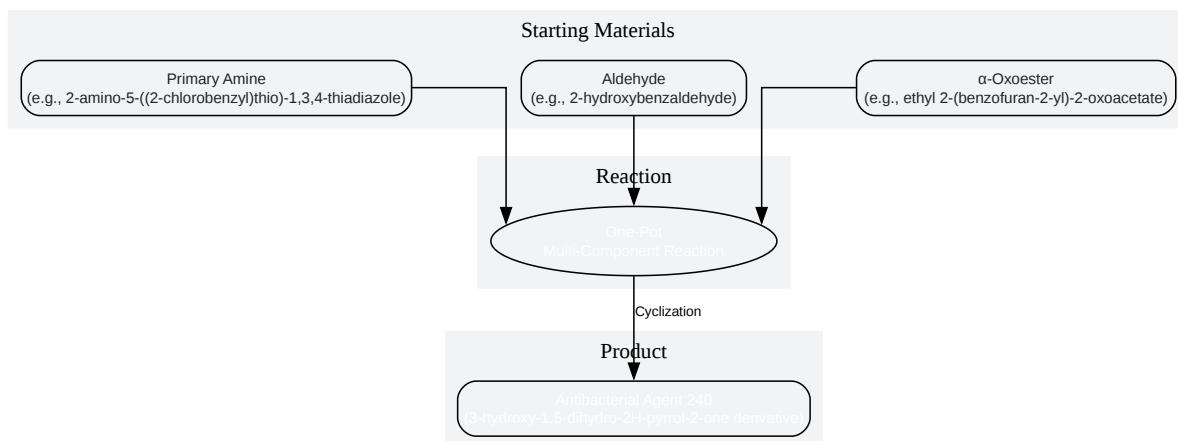
Identifier	Value
Systematic Name	4-(2-benzofuranylcarbonyl)-1-[5-[(2-chlorophenyl)methyl]thio]-1,3,4-thiadiazol-2-yl]-1,5-dihydro-3-hydroxy-5-(2-hydroxyphenyl)-2H-pyrrol-2-one
Internal ID	Compound 62-7c
CAS Number	2899202-97-0
Molecular Formula	C ₂₈ H ₁₈ ClN ₃ O ₅ S ₂

Discovery and Synthesis

Antibacterial Agent 240 is a synthetic compound, the development of which was part of a broader exploration into novel heterocyclic compounds as potential antibacterial agents. The core structure, a 3-hydroxy-1,5-dihydro-2H-pyrrol-2-one ring, serves as a versatile scaffold for chemical modification to enhance antibacterial potency and spectrum.

General Synthetic Pathway

The synthesis of 3-hydroxy-1,5-dihydro-2H-pyrrol-2-one derivatives, including **Antibacterial Agent 240**, typically involves a multi-component reaction. This approach allows for the efficient assembly of the core heterocyclic structure from readily available starting materials. A generalized synthetic scheme is outlined below.



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